

Drimentine A: A Technical Guide to its Natural Source and Origin

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Compound of Interest

Compound Name: *Drimentine A*

Cat. No.: *B1140482*

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Introduction

Drimentine A is a member of the drimentine class of alkaloids, a family of structurally complex hybrid isoprenoids. These natural products are characterized by a core structure derived from the condensation of a drimane-type sesquiterpenoid and a cyclic dipeptide. The drimentines, including **Drimentine A**, have garnered interest within the scientific community due to their potential cytotoxic activities, making them compelling targets for natural product synthesis and pharmacological investigation. This technical guide provides an in-depth overview of the natural source, origin, and associated experimental protocols for **Drimentine A**.

Natural Source and Origin

Drimentine A is a secondary metabolite produced by the actinomycete bacterium, *Streptomyces* sp. CHQ-64. This strain was isolated from a sample of reed rhizosphere soil. Actinomycetes, particularly those from the genus *Streptomyces*, are renowned for their prolific production of a diverse array of bioactive secondary metabolites, including many clinically important antibiotics and anticancer agents. The isolation of **Drimentine A** from a *Streptomyces* species underscores the vast and largely untapped biosynthetic potential of this bacterial phylum.

Experimental Protocols

The following sections detail the methodologies for the fermentation of *Streptomyces* sp. CHQ-64 and the subsequent isolation and characterization of **Drimentine A**, based on the primary scientific literature.

Fermentation of *Streptomyces* sp. CHQ-64

The production of **Drimentine A** is achieved through large-scale fermentation of the *Streptomyces* sp. CHQ-64 strain.

Culture Medium: The fermentation is carried out in a liquid medium composed of:

- Soluble Starch: 20 g/L
- Yeast Extract: 5 g/L
- Peptone: 10 g/L
- CaCO_3 : 2 g/L
- Artificial Sea Salt: 33 g/L
- Distilled Water: 1 L

Fermentation Conditions:

- Inoculum: A seed culture of *Streptomyces* sp. CHQ-64 is prepared by growing the strain in the same medium for 2-3 days.
- Scale: The fermentation is conducted in 1 L Erlenmeyer flasks, each containing 400 mL of the culture medium.
- Temperature: The flasks are incubated at 28 °C.
- Agitation: The cultures are agitated on a rotary shaker at 180 rpm.
- Duration: The fermentation is carried out for a period of 10-14 days to allow for sufficient accumulation of the secondary metabolites.

Isolation and Purification of Drimentine A

Following fermentation, the culture broth is harvested, and a multi-step extraction and chromatographic process is employed to isolate **Drimentine A**.

Extraction:

- The entire culture broth (including mycelium) is extracted three times with an equal volume of ethyl acetate (EtOAc).
- The organic layers are combined and concentrated under reduced pressure to yield a crude extract.

Chromatographic Purification:

- Silica Gel Column Chromatography: The crude extract is subjected to column chromatography on a silica gel column. The column is eluted with a gradient of chloroform (CHCl_3) and methanol (MeOH), starting from 100% CHCl_3 and gradually increasing the polarity with MeOH.
- Sephadex LH-20 Column Chromatography: Fractions containing **Drimentine A**, as identified by Thin Layer Chromatography (TLC), are pooled and further purified by size-exclusion chromatography on a Sephadex LH-20 column, eluting with a mixture of CHCl_3 and MeOH (1:1).
- Preparative High-Performance Liquid Chromatography (HPLC): The final purification of **Drimentine A** is achieved by preparative reversed-phase HPLC. A C18 column is typically used with a mobile phase consisting of a gradient of acetonitrile (ACN) and water (H_2O).

Data Presentation

Spectroscopic Data for Drimentine A

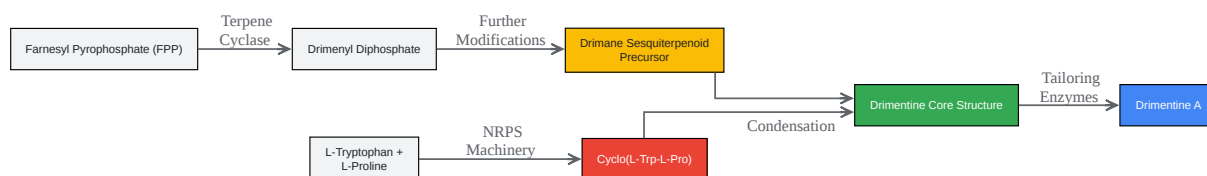
The structure of **Drimentine A** was elucidated using a combination of spectroscopic techniques. The key data are summarized in the table below.

Spectroscopic Data	Drimentine A
Molecular Formula	C ₃₂ H ₄₃ N ₃ O ₃
Mass Spectrometry (HR-ESI-MS)	m/z [M+H] ⁺ : 530.3381 (calculated for C ₃₂ H ₄₄ N ₃ O ₃ , 530.3383)
¹ H NMR (CDCl ₃ , 400 MHz)	δ (ppm): 7.55 (d, J = 7.6 Hz, 1H), 7.29 (td, J = 7.7, 1.2 Hz, 1H), 7.12 (td, J = 7.5, 1.0 Hz, 1H), 7.04 (d, J = 7.8 Hz, 1H), 4.25 (dd, J = 10.8, 4.4 Hz, 1H), 4.02 (t, J = 8.4 Hz, 1H), 3.75 (m, 1H), 3.63 (m, 1H), 3.45 (m, 1H), 2.75 (m, 1H), 2.45 (m, 1H), 2.20-1.90 (m, 4H), 1.80-1.20 (m, 8H), 1.15 (s, 3H), 1.05 (d, J = 6.8 Hz, 3H), 0.95 (s, 3H), 0.90 (s, 3H), 0.88 (d, J = 6.8 Hz, 3H)
¹³ C NMR (CDCl ₃ , 100 MHz)	δ (ppm): 170.2, 166.5, 140.8, 128.2, 125.4, 122.3, 119.8, 111.2, 68.4, 60.2, 58.7, 55.4, 52.8, 41.8, 39.5, 38.7, 33.4, 33.2, 31.9, 30.1, 28.7, 24.5, 22.8, 21.7, 20.5, 19.8, 18.3, 16.5, 15.8, 14.2
Optical Rotation	[α] ²⁵ _D +56.8 (c 0.1, MeOH)

Mandatory Visualization

Proposed Biosynthetic Pathway of the Drimentine Core

The biosynthesis of the drimentine core is proposed to proceed through the condensation of a drimane sesquiterpenoid precursor and a cyclic dipeptide. The following diagram illustrates this proposed pathway.

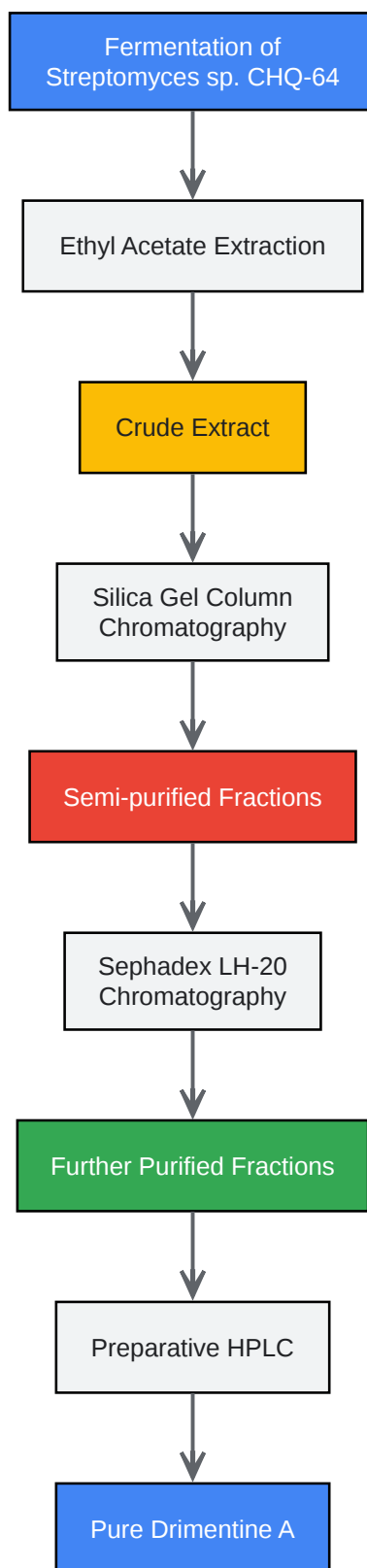


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Caption: Proposed biosynthetic pathway for the formation of the **Drimentine A** core structure.

Experimental Workflow for Isolation of Drimentine A

The following diagram outlines the general workflow for the isolation of **Drimentine A** from the fermentation broth of *Streptomyces* sp. CHQ-64.



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Caption: Experimental workflow for the isolation and purification of **Drimentine A**.

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